

# rubidium and potassium in alkali metal group

## chemical properties

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### Compound of Interest

Compound Name: Potassium;rubidium

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This technical guide provides an in-depth comparison of the chemical properties of rubidium (Rb) and potassium (K), two key elements in the alkali metal group of the periodic table. This document is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of these elements' characteristics and experimental behaviors.

## Introduction to Rubidium and Potassium

Potassium (K) and Rubidium (Rb) are alkali metals, occupying Group 1 of the periodic table.[1][2][3] As with all alkali metals, they are characterized by a single valence electron in their outermost shell, which they readily donate to form a cation with a +1 charge.[3][4][5] This electronic configuration is the primary determinant of their high reactivity and shared chemical properties.[4] Due to their high reactivity, they are typically found in nature as compounds and must be stored under oil to prevent reactions with air and moisture.[2][4][6]

Rubidium is located directly below potassium in Group 1, leading to predictable trends in its physical and chemical properties.[7] The reactivity of alkali metals increases down the group; therefore, rubidium is more reactive than potassium.[7][8][9][10] This increased reactivity is attributed to the larger atomic radius and lower first ionization energy of rubidium, making its valence electron easier to remove.[7][10][11]

## Comparative Quantitative Data

The physical and atomic properties of potassium and rubidium are summarized in the table below for direct comparison.

Property	Potassium (K)	Rubidium (Rb)
Atomic Number	19	37
Atomic Mass	39.098 u	85.468 u[12]
Electron Configuration	[Ar] 4s <sup>1</sup>	[Kr] 5s <sup>1</sup> [12]
Atomic Radius	227 pm	248 pm
Ionic Radius (K <sup>+</sup> , Rb <sup>+</sup> )	138 pm	152 pm
First Ionization Energy	418.8 kJ/mol	403.0 kJ/mol
Electronegativity (Pauling)	0.82	0.82
Melting Point	63.65 °C (336.8 K)[13]	39.30 °C (312.45 K)[12][13]
Boiling Point	774.00 °C (1047.15 K)[13]	688 °C (961 K)[12][13]
Density (at 20°C)	0.862 g/cm <sup>3</sup>	1.53 g/cm <sup>3</sup> [12]
Standard Electrode Potential (V)	-2.93	-2.98

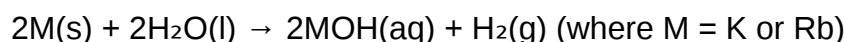
## Chemical Properties and Reactivity

### General Reactivity Trends

The chemical behavior of alkali metals is dominated by their tendency to lose their single valence electron.[4] Reactivity increases as you descend the group from lithium to cesium.[7][8] This is because the outermost electron is progressively further from the nucleus and is more effectively shielded by inner electron shells. Consequently, the energy required to remove this electron (the first ionization energy) decreases, making the element more reactive. Rubidium, being below potassium, is therefore the more reactive of the two.[9][11]

### Reaction with Water

Both potassium and rubidium react vigorously with water to produce the corresponding metal hydroxide and hydrogen gas.<sup>[2][6][14]</sup> The general reaction is:



- Potassium: Reacts very rapidly when added to water. The reaction is exothermic enough to melt the potassium into a silvery sphere that darts across the surface and ignites the evolved hydrogen gas, which burns with a characteristic lilac (pale purple) flame.<sup>[14][15]</sup>
- Rubidium: Reacts with even greater vigor, often explosively, upon contact with water.<sup>[14][15]</sup> As rubidium's density is greater than water's, it sinks, increasing the speed and violence of the reaction.<sup>[14][15]</sup> The reaction is immediate and can shatter the container.<sup>[15]</sup>

## Reaction with Oxygen and Air

When exposed to air, the shiny surfaces of both metals tarnish quickly due to oxidation.<sup>[1][4][16]</sup> Their reactions with oxygen are complex and yield different primary products upon combustion.

- Potassium: Burns in air to form primarily potassium superoxide (KO<sub>2</sub>), a yellow solid.<sup>[8]</sup>  $4K(s) + O_2(g) \rightarrow 2K_2O(s)$  (Potassium Oxide)  $2K(s) + O_2(g) \rightarrow K_2O_2(s)$  (Potassium Peroxide)  $K(s) + O_2(g) \rightarrow KO_2(s)$  (Potassium Superoxide - primary product on combustion)
- Rubidium: Reacts more vigorously and can ignite spontaneously in air.<sup>[6]</sup> Like potassium, it primarily forms rubidium superoxide (RbO<sub>2</sub>).<sup>[8]</sup>

## Reaction with Halogens

Potassium and rubidium react readily with halogens (e.g., Cl<sub>2</sub>, Br<sub>2</sub>) to form ionic salts known as halides (e.g., KCl, RbCl). These reactions are highly exothermic.



## Experimental Protocols

### Protocol for Flame Test

A flame test is used to identify alkali metals based on their characteristic emission spectra.

Objective: To observe the characteristic flame colors of potassium and rubidium compounds.

Materials:

- Bunsen burner
- Nichrome or platinum wire loop
- Distilled water
- Concentrated hydrochloric acid (for cleaning the loop)
- Samples of potassium chloride (KCl) and rubidium chloride (RbCl)

Methodology:

- Set up a Bunsen burner on a heat-resistant mat and light it to produce a non-luminous blue flame.
- Clean the wire loop by dipping it first in concentrated HCl and then holding it in the hottest part of the flame until no color is imparted.
- Dip the clean loop into the distilled water to moisten it.
- Dip the moistened loop into the solid KCl sample, so a small amount of the salt adheres to the loop.
- Introduce the end of the loop into the edge of the Bunsen flame.
- Observe and record the color of the flame. For potassium, a lilac (pale purple) color should be observed.<sup>[17]</sup>
- Clean the loop as described in step 2.
- Repeat steps 3-6 using the RbCl sample. Rubidium produces a reddish-violet flame.

## Protocol for Reactivity with Water Demonstration

Objective: To safely demonstrate and compare the reactivity of potassium and rubidium with water.

Materials:

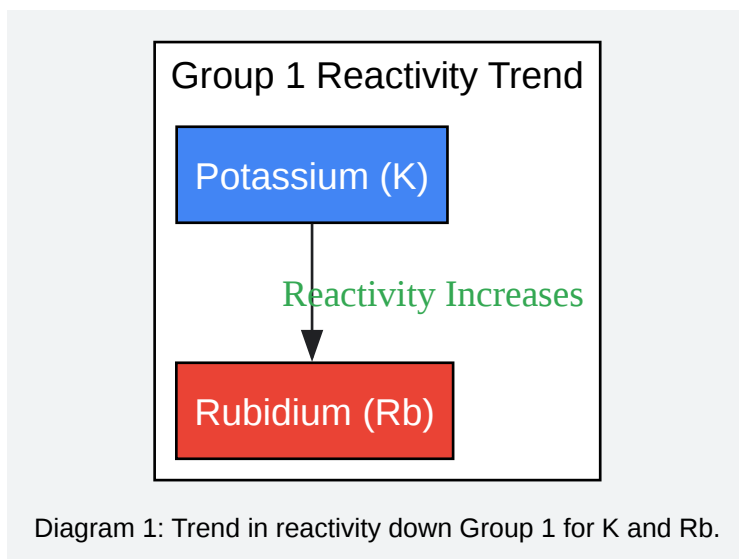
- Small, freshly cut pieces of potassium (~3mm cube) and rubidium (~2mm cube) stored under mineral oil.
- Two large glass troughs or beakers (at least 2L capacity).
- Safety screens.
- Forceps.
- Universal indicator solution.
- Personal Protective Equipment (goggles, face shield, lab coat).

Methodology:

- Place safety screens around the demonstration area. Ensure all personnel are wearing appropriate PPE.
- Fill both glass troughs three-quarters full with deionized water.
- Add a few drops of universal indicator to each trough. The water should be neutral (green).
- Using forceps, remove a small piece of potassium from the oil, briefly blot it on filter paper to remove excess oil, and immediately drop it into the first trough from a low height.
- Observe the reaction: the metal will skate across the surface, fizzing rapidly, and the hydrogen produced will ignite with a lilac flame. The indicator will turn blue/purple, indicating the formation of an alkaline hydroxide solution.[\[18\]](#)
- **EXTREME CAUTION FOR RUBIDIUM:** Using forceps, carefully drop the small piece of rubidium into the second trough.

- Observe the immediate and explosive reaction from behind the safety screen. Note the rapid production of gas and the change in indicator color.

## Mandatory Visualizations



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Caption: Diagram 1: Trend in reactivity down Group 1 for K and Rb.

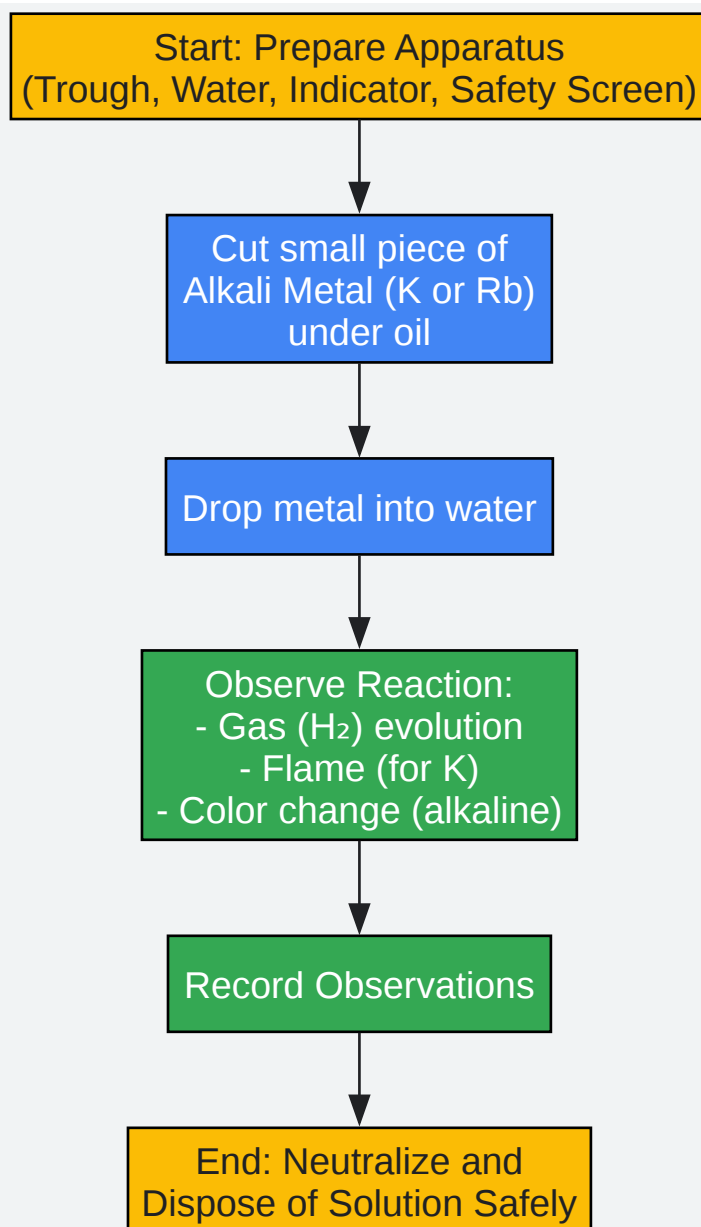
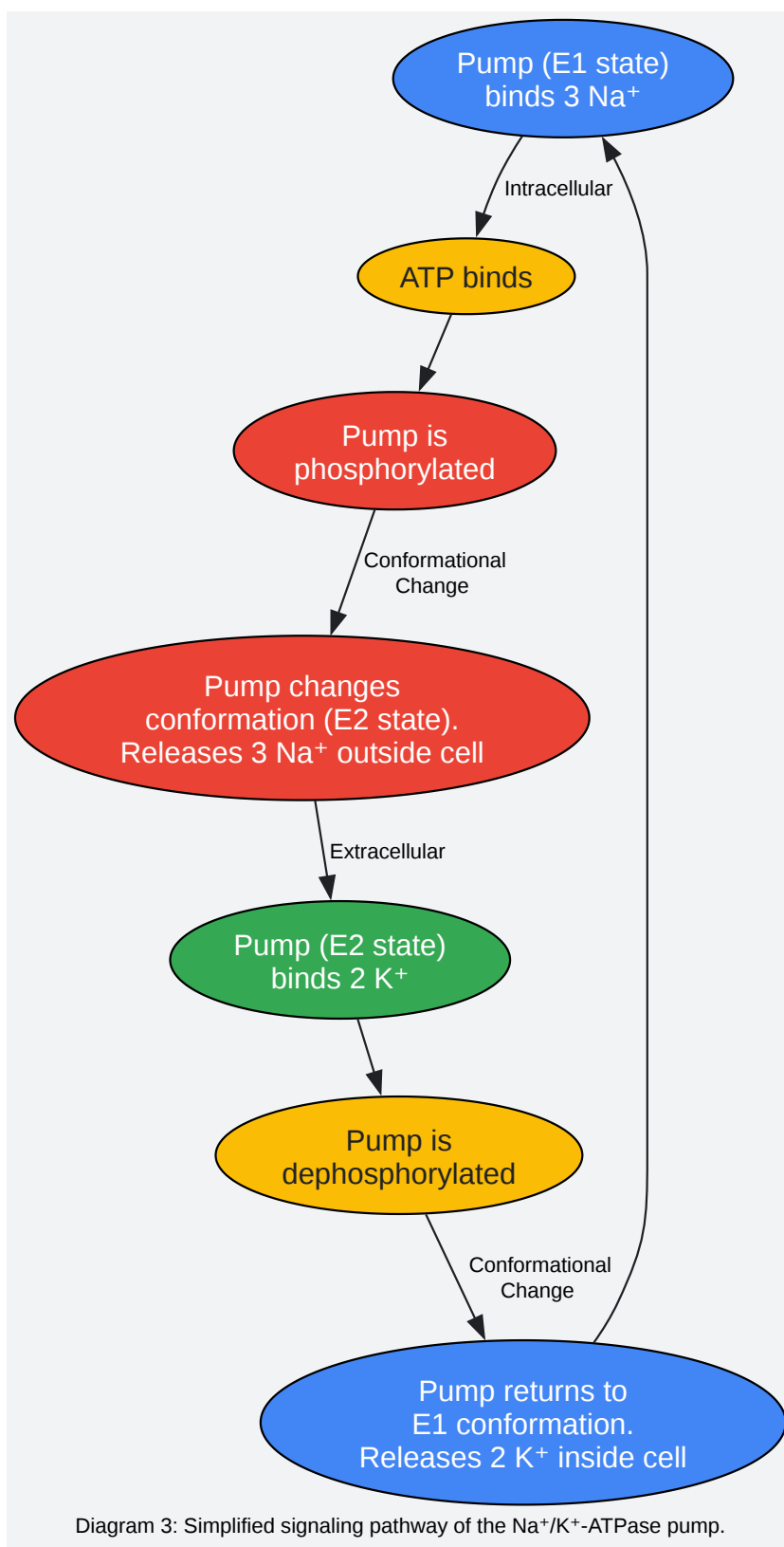


Diagram 2: Experimental workflow for alkali metal reaction with water.

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Caption: Diagram 2: Experimental workflow for alkali metal reaction with water.



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Caption: Diagram 3: Simplified signaling pathway of the Na<sup>+</sup>/K<sup>+</sup>-ATPase pump.



## Biological Context and Applications

Potassium is an essential electrolyte in biological systems, crucial for nerve impulse transmission, muscle contraction, and maintaining fluid balance. The sodium-potassium pump ( $\text{Na}^+/\text{K}^+\text{-ATPase}$ ) is a vital enzyme that actively transports sodium ions out of cells and potassium ions into cells, maintaining the electrochemical gradient across the cell membrane.

Due to its chemical similarity to potassium, rubidium ions are treated like potassium ions by the human body and can accumulate in tissues with high potassium content, particularly within cells.<sup>[19][20][21]</sup> While rubidium has no known essential biological role, this interchangeability is exploited in nuclear medicine.<sup>[12][19][20]</sup> The radioactive isotope Rubidium-82 is used in positron emission tomography (PET) for myocardial perfusion imaging and to locate brain tumors, as it accumulates preferentially in tumor cells compared to normal brain tissue.<sup>[12][19][21]</sup>

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